

Personal protective equipment for handling TFC 007

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TFC 007

Cat. No.: B1682772

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Essential Safety and Handling Guide for TFC 007

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **TFC 007** (CAS 927878-49-7), a potent inhibitor of hematopoietic prostaglandin D synthase (H-PGDS). Adherence to these guidelines is critical to ensure personal safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **TFC 007**, the following personal protective equipment is mandatory to prevent exposure. All PPE should be donned before handling the substance and disposed of or decontaminated according to institutional protocols.

PPE Category	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective, chemical-resistant gloves
Skin and Body	Impervious clothing or lab coat
Respiratory	Suitable respirator

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of **TFC 007** and to prevent accidental exposure or release into the environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[\[1\]](#)
- Avoid all direct contact with the substance, including skin and eye contact, and inhalation.[\[1\]](#)
- Do not eat, drink, or smoke in the designated handling area.[\[1\]](#)
- Ensure a safety shower and eyewash station are readily accessible.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.[\[1\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[1\]](#)

Emergency Procedures and First Aid

In the event of an exposure, immediate action is required.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention. [1]
Skin Contact	Thoroughly rinse the affected skin area with water. Remove contaminated clothing and seek medical advice. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer CPR if trained to do so, avoiding mouth-to-mouth resuscitation. [1]
Ingestion	Rinse the mouth with water. Do not induce vomiting and seek immediate medical attention. [1]

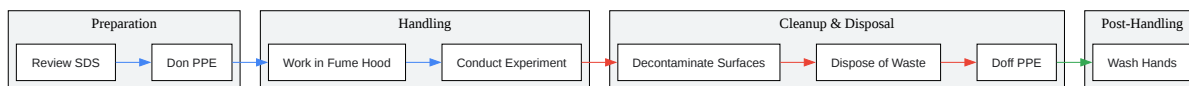
Disposal Plan

TFC 007 is classified as very toxic to aquatic life with long-lasting effects.[\[1\]](#) Therefore, it is imperative to prevent its release into the environment.

- Dispose of all waste materials, including empty containers, in accordance with federal, state, and local environmental regulations.
- Do not allow the substance to enter drains, water courses, or the soil.[\[1\]](#)
- Collect any spillage and dispose of it in a designated, approved waste disposal plant.[\[1\]](#)

Experimental Workflow Diagram

The following diagram outlines the standard procedure for safely handling **TFC 007** in a laboratory setting.



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TFC 007 Safe Handling Workflow

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References

- 1. TFC 007|927878-49-7|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling TFC 007]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682772#personal-protective-equipment-for-handling-tfc-007]

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